

"Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3" literature review

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Compound of Interest

Compound Name: Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3

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An In-depth Technical Guide to **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**, a crucial isotopically labeled internal standard for the accurate quantification of crotonaldehyde. Crotonaldehyde is a reactive α,β -unsaturated aldehyde that is both a product of lipid peroxidation and an environmental pollutant, making its precise measurement critical in various research fields, including toxicology, environmental science, and drug development.

Core Compound Properties

Crotonaldehyde 2,4-dinitrophenylhydrazone-d3 is the deuterium-labeled form of Crotonaldehyde 2,4-dinitrophenylhydrazone.^[1] The incorporation of deuterium atoms provides a distinct mass difference, allowing it to be used as an internal standard in mass spectrometry-based analytical methods for the quantification of its non-labeled counterpart.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**.

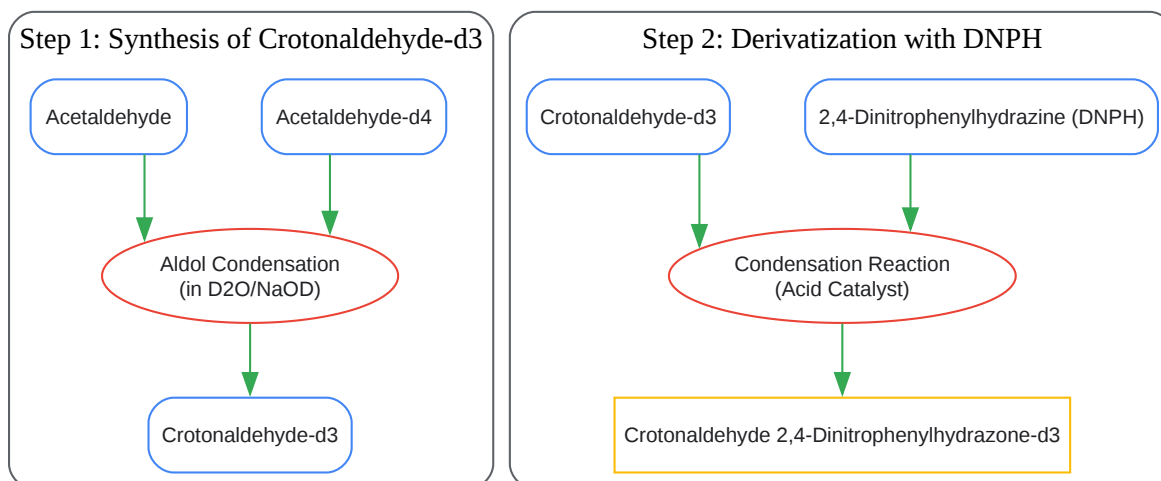
Property	Value	Source
CAS Number	259824-64-1	MedChemExpress, Sigma-Aldrich
Molecular Formula	C ₁₀ H ₇ D ₃ N ₄ O ₄	MedChemExpress
Molecular Weight	253.23 g/mol	MedChemExpress
Isotopic Purity	≥99 atom % D	Sigma-Aldrich
Chemical Purity	≥98% (CP)	Sigma-Aldrich
Appearance	Solid	MedChemExpress
Color	Orange to red	MedChemExpress
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	MedChemExpress

Synthesis and Derivatization

While a specific, detailed experimental protocol for the synthesis of **Crotonaldehyde 2,4-dinitrophenylhydrazone-d3** is not readily available in the public domain, a generalized synthesis can be inferred from established chemical principles. The synthesis involves two key steps: the preparation of deuterated crotonaldehyde (crotonaldehyde-d₃) and its subsequent derivatization with 2,4-dinitrophenylhydrazine (DNPH).

Generalized Synthesis Workflow

The following diagram illustrates a plausible synthetic pathway.



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Caption: Generalized synthetic workflow for **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**.

Experimental Protocols

A detailed experimental protocol for the use of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** as an internal standard for the quantification of crotonaldehyde-derived DNA adducts by Liquid Chromatography-Electrospray Ionization-Tandem Mass Spectrometry (LC-ESI-MS/MS) has been described in the literature.

Quantification of Crotonaldehyde Adducts in Biological Samples

Objective: To quantify the levels of crotonaldehyde-derived 1,N²-propanodeoxyguanosine (Cro-dGuo) adducts in DNA from human tissues.

Materials:

- DNA samples from human tissues

- **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** (or a similarly labeled internal standard such as [$^{15}\text{N}_5$]Cro-dGuo)
- Enzymes for DNA hydrolysis (e.g., nuclease P1, alkaline phosphatase)
- Solid Phase Extraction (SPE) cartridges for sample cleanup
- LC-ESI-MS/MS system

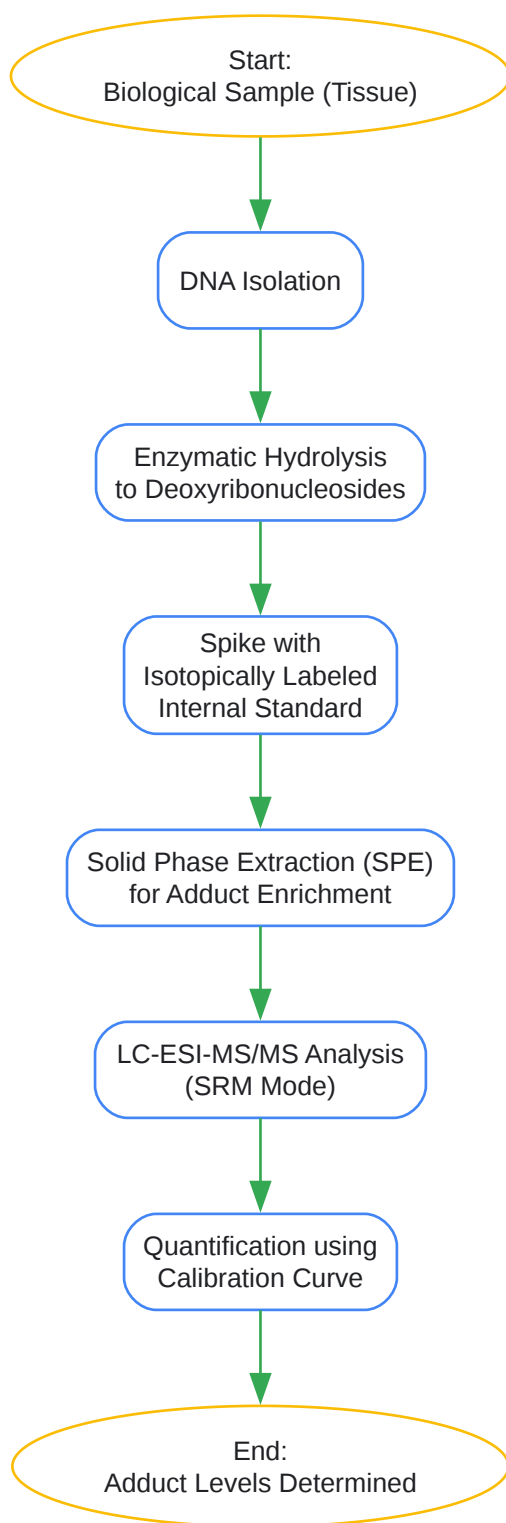
Procedure:

- DNA Isolation and Hydrolysis:
 - Isolate DNA from human tissues using standard protocols.
 - Enzymatically hydrolyze the DNA to individual deoxyribonucleosides.
- Internal Standard Spiking:
 - Add a known amount of the isotopically labeled internal standard (e.g., 10 fmol of [$^{15}\text{N}_5$]Cro-dGuo) to each hydrolyzed DNA sample.
- Sample Enrichment:
 - Enrich the Cro-dGuo adducts from the hydrolysate using Solid Phase Extraction (SPE).
- LC-ESI-MS/MS Analysis:
 - Perform analysis using an LC-ESI-MS/MS system.
 - Use Selected Reaction Monitoring (SRM) to detect and quantify the adducts.
 - Ion transitions for quantification:
 - m/z 338 \rightarrow m/z 222 for the native adduct.
 - m/z 343 \rightarrow m/z 227 for the [$^{15}\text{N}_5$]-labeled internal standard.
 - Ion transitions for structural confirmation:

- m/z 338 → m/z 178 for the native adduct.
- m/z 343 → m/z 183 for the [$^{15}\text{N}_5$]-labeled internal standard.
- Quantification:
 - Construct a calibration curve by analyzing standard solutions containing known amounts of the native adduct and a constant amount of the internal standard.
 - Determine the adduct levels in the biological samples by comparing the peak area ratios of the native adduct to the internal standard against the calibration curve.

Experimental Workflow for Quantification

The following diagram outlines the experimental workflow for the quantification of crotonaldehyde adducts using an isotopically labeled internal standard.



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Caption: Workflow for quantifying crotonaldehyde adducts with an internal standard.

Signaling Pathways and Logical Relationships

The primary role of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** is as an analytical tool. Its direct involvement in signaling pathways is not its intended application. However, it is instrumental in studies aimed at understanding the biological consequences of crotonaldehyde exposure, which can impact various signaling pathways related to oxidative stress, inflammation, and carcinogenesis.

The logical relationship in its application is that of an internal standard in isotope dilution mass spectrometry. This relationship is depicted in the quantification workflow diagram above, where the known quantity of the labeled standard provides a reference for the accurate measurement of the unknown quantity of the native analyte.

Conclusion

Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3 is an indispensable tool for researchers investigating the role of crotonaldehyde in biological systems and environmental samples. Its use as an internal standard in sensitive analytical techniques like LC-ESI-MS/MS allows for precise and accurate quantification, which is essential for advancing our understanding of the toxicological and pathological effects of this reactive aldehyde. While a detailed, publicly available synthesis protocol is elusive, the generalized pathway and the well-documented analytical applications provide a solid foundation for its use in advanced research.

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References

- 1. Crotonaldehyde - Wikipedia [en.wikipedia.org]
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